

An In-depth Technical Guide to 1,1-Diethoxy-N,N-dimethylmethanamine

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Compound of Interest

Compound Name: 1,1-Diethoxy-N,N-dimethylmethanamine

Cat. No.: B195914

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Diethoxy-N,N-dimethylmethanamine** (CAS No. 1188-33-6), a versatile reagent in organic synthesis. This document outlines its key synonyms, chemical and physical properties, detailed experimental protocols for its primary applications, and visual representations of its reaction mechanisms and experimental workflows.

Key Synonyms

1,1-Diethoxy-N,N-dimethylmethanamine is also known by several other names in chemical literature and commercial catalogs. A comprehensive list of these synonyms is provided below to aid in its identification.

Synonym

N,N-Dimethylformamide diethyl acetal

DMF diethyl acetal

1,1-Diethoxytrimethylamine

Methanamine, 1,1-diethoxy-N,N-dimethyl-

(Diethoxymethyl)dimethylamine

Physicochemical Properties

A summary of the key physical and chemical properties of **1,1-Diethoxy-N,N-dimethylmethanamine** is presented in the table below. This data is critical for its safe handling, storage, and application in experimental design.

Property	Value
CAS Number	1188-33-6
Molecular Formula	C ₇ H ₁₇ NO ₂
Molecular Weight	147.22 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	130-133 °C
Density	0.859 g/cm ³
Refractive Index	1.4
Flash Point	28 °C
Solubility	Soluble in a variety of inert solvents

Core Applications and Experimental Protocols

1,1-Diethoxy-N,N-dimethylmethanamine is a powerful reagent primarily used for formylation, aminomethylation, and as a precursor in the synthesis of various heterocyclic compounds. Its reactivity stems from the electrophilic nature of the central carbon atom and its ability to generate aza-oxo-stabilized carbennium ions.

A principal application of this reagent is the formylation of compounds containing an active methylene group (a CH₂ group flanked by electron-withdrawing groups) to produce enamines. These enamines are versatile intermediates in organic synthesis.

Experimental Protocol: Synthesis of an (E)-indol-2-yl enamine

This protocol describes the condensation of 1,2-dimethyl-3-cyano-5-nitroindole with N,N-Dimethylformamide diethyl acetal to yield the corresponding (E)-indol-2-yl enamine.

- Materials:

- 1,2-dimethyl-3-cyano-5-nitroindole
- N,N-Dimethylformamide diethyl acetal (**1,1-Diethoxy-N,N-dimethylmethanamine**)
- Anhydrous toluene

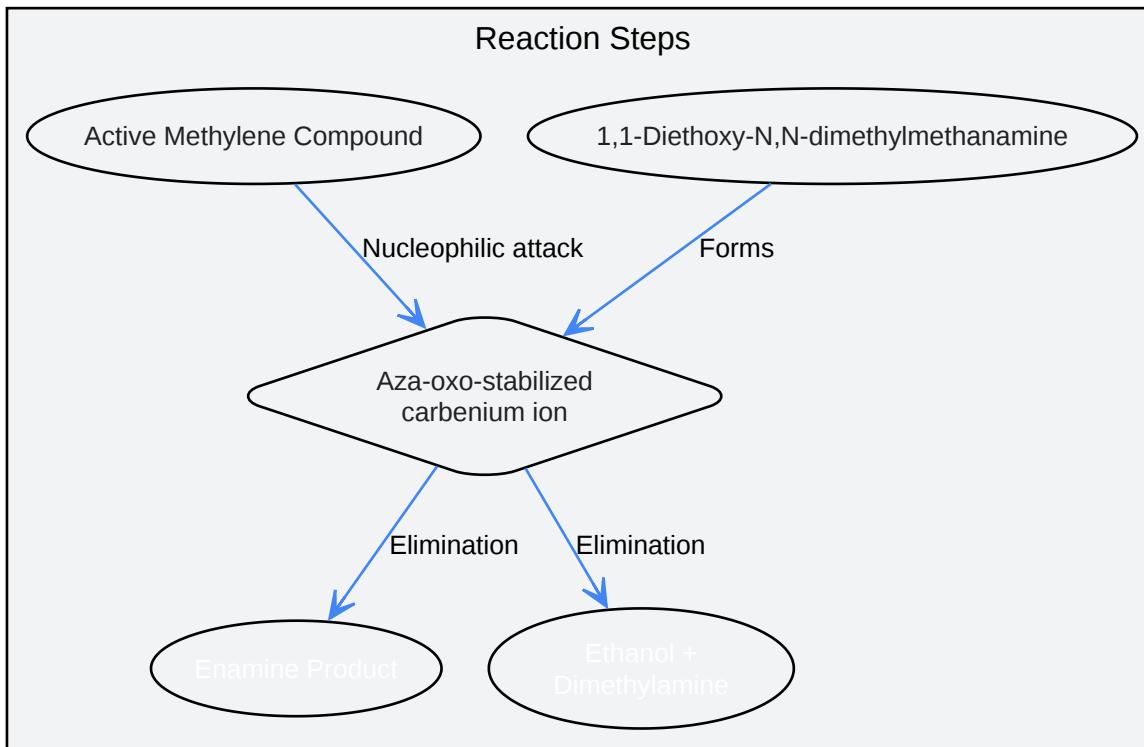
- Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1,2-dimethyl-3-cyano-5-nitroindole in anhydrous toluene.
- Add a molar excess of N,N-Dimethylformamide diethyl acetal to the solution.
- Heat the reaction mixture to reflux and maintain for approximately 6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization or column chromatography to yield the pure (E)-indol-2-yl enamine.

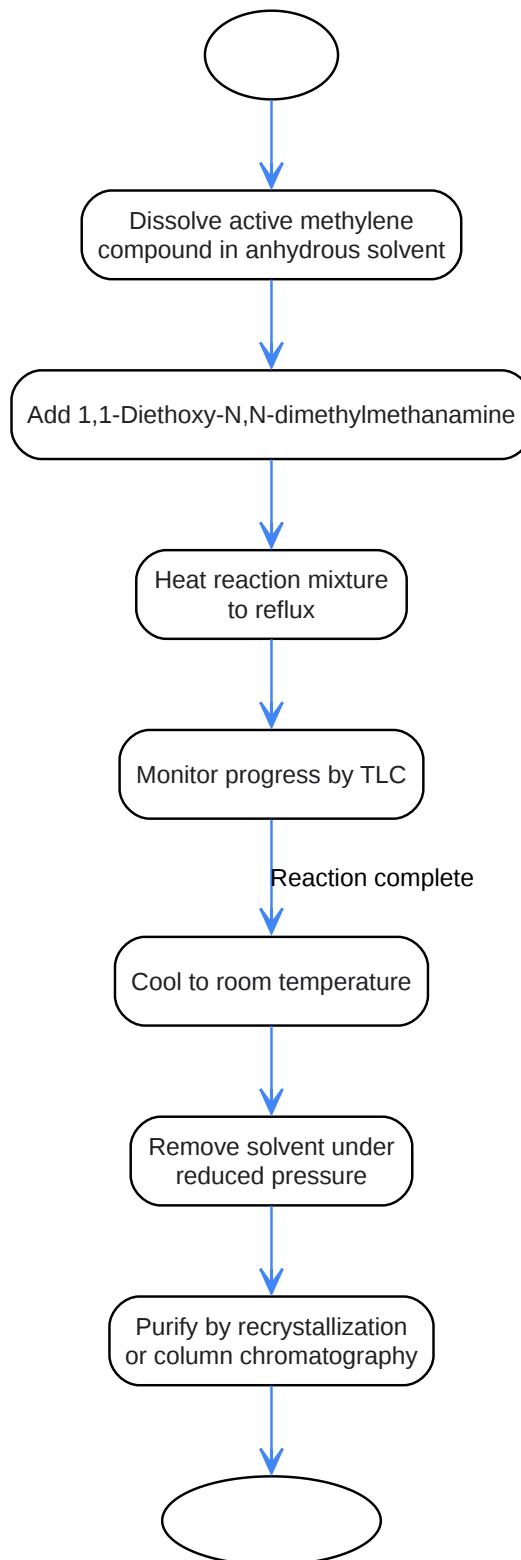
Signaling Pathways and Experimental Workflows

To visually represent the chemical transformations and experimental processes involving **1,1-Diethoxy-N,N-dimethylmethanamine**, the following diagrams have been generated using the DOT language.

General Mechanism: Formylation of an Active Methylene Compound



Experimental Workflow: Enamine Synthesis

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